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Potential reasons for inconsistent BMS-795311 activity

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Compound of Interest		
Compound Name:	BMS-795311	
Cat. No.:	B15617822	Get Quote

Technical Support Center: BMS-795311

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource to address potential inconsistencies in the activity of **BMS-795311**. The information is presented in a question-and-answer format and includes troubleshooting guides, detailed experimental protocols, and quantitative data summaries.

Frequently Asked Questions (FAQs)

Q1: What is BMS-795311 and what is its primary mechanism of action?

A1: **BMS-795311** is a potent and orally bioavailable small molecule inhibitor of the Cholesteryl Ester Transfer Protein (CETP).[1][2][3] Its primary mechanism of action is to block the transfer of cholesteryl esters from high-density lipoprotein (HDL) to low-density lipoprotein (LDL) and very-low-density lipoprotein (VLDL), leading to an increase in HDL cholesterol (HDL-C) levels. [2]

Q2: What are the reported IC50 values for BMS-795311?

A2: The half-maximal inhibitory concentration (IC50) of **BMS-795311** varies depending on the assay format. In an enzyme-based scintillation proximity assay (SPA), the reported IC50 is approximately 4 nM.[2][4] In a human whole plasma assay, the IC50 is reported to be around 0.22 μ M.[4]



Q3: What is the recommended storage for BMS-795311 solid compound and stock solutions?

A3: The solid form of **BMS-795311** should be stored at -20°C.[2] Once dissolved, it is recommended to prepare aliquots of the stock solution and store them in tightly sealed vials at -20°C.[5] Generally, these solutions are usable for up to one month.[5] For optimal results, it is best to prepare fresh solutions on the day of use.[5]

Troubleshooting Inconsistent In Vitro Activity

Inconsistent activity of **BMS-795311** in in vitro assays can arise from several factors related to compound handling, assay conditions, and reagent integrity.

Problem 1: Lower than expected potency (High IC50 value).

Potential Cause	Troubleshooting Step
Compound Precipitation	BMS-795311 is a lipophilic molecule with poor aqueous solubility. Ensure the final concentration of the solvent (e.g., DMSO) in the assay buffer is low (typically <1%) and that the compound is fully dissolved before adding to the assay plate. Visually inspect for any precipitation.
Compound Adsorption	The compound may adsorb to plasticware. Using low-adhesion microplates and pipette tips can minimize this effect.
Incorrect Assay Conditions	Verify the pH, temperature, and incubation time of the assay are optimal for CETP activity. Deviations can significantly impact enzyme function and inhibitor potency.
Degraded Reagents	Ensure that the CETP enzyme, donor/acceptor beads, and other critical reagents are within their expiration dates and have been stored properly. Repeated freeze-thaw cycles of the enzyme should be avoided.

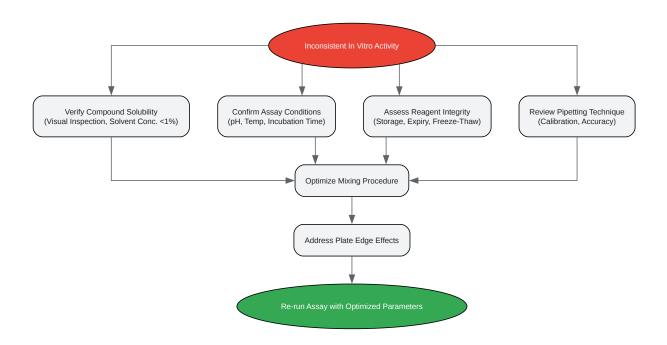


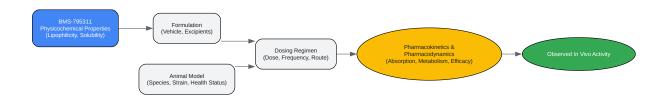
Problem 2: High variability between replicate wells.

Potential Cause	Troubleshooting Step
Inaccurate Pipetting	Use calibrated pipettes and proper technique to ensure accurate and consistent dispensing of all reagents, especially the inhibitor dilutions.
Incomplete Mixing	Ensure thorough mixing of all components in the assay wells without introducing bubbles.
Edge Effects in Microplates	Evaporation from the outer wells of a microplate can lead to increased concentrations of reagents. To mitigate this, avoid using the outermost wells or fill them with buffer.

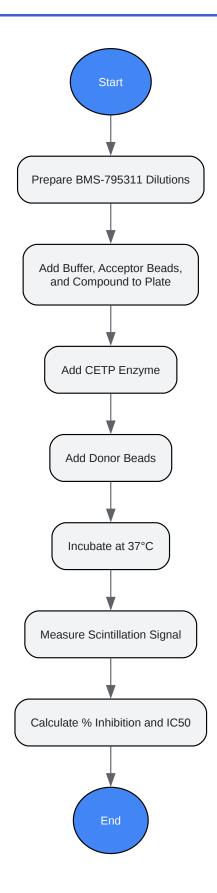
Diagram: Troubleshooting Workflow for In Vitro Assays











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